

anacardic acid IC50 values different cancer cell lines

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Compound Focus: Anacardic Acid

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IC50 Values of Anacardic Acid in Cancer Cell Lines

Cell Line	Cancer Type / Description	IC50 Value (μM)	Assay Duration	Citation
MCF-7	Breast Cancer (ER α +, Luminal A)	21 \pm 6.1 μM	48 hours	[1] [2]
MDA-MB-231	Triple-Negative Breast Cancer (TNBC)	38 \pm 5.6 μM	48 hours	[1] [2]
MDA-MB-468	Triple-Negative Breast Cancer (TNBC)	39 \pm 2.2 μM	48 hours	[1]
HCC1806	Triple-Negative Breast Cancer (TNBC)	41 \pm 6.5 μM	48 hours	[1]
BT-20	Triple-Negative Breast Cancer (TNBC)	59 \pm 5.8 μM	48 hours	[1]
HCT-116	Colorectal Carcinoma	30.1 $\mu\text{g}/\text{mL}$ (approx. 86 μM)*	Not Specified	[3]

Cell Line	Cancer Type / Description	IC50 Value (μM)	Assay Duration	Citation
HL-60	Leukemia	29.8 $\mu\text{g}/\text{mL}$ (approx. 85 μM)*	Not Specified	[3]
L-929	Non-tumoral Mouse Fibroblasts	> highest tested concentration (Selectivity Index > 40)	Not Specified	[3]

Note: Values for HCT-116 and HL-60 are for a microencapsulated formulation of **anacardic acid**. The approximate μM conversion is based on the molecular weight of 348.519 g/mol. [4] [3]

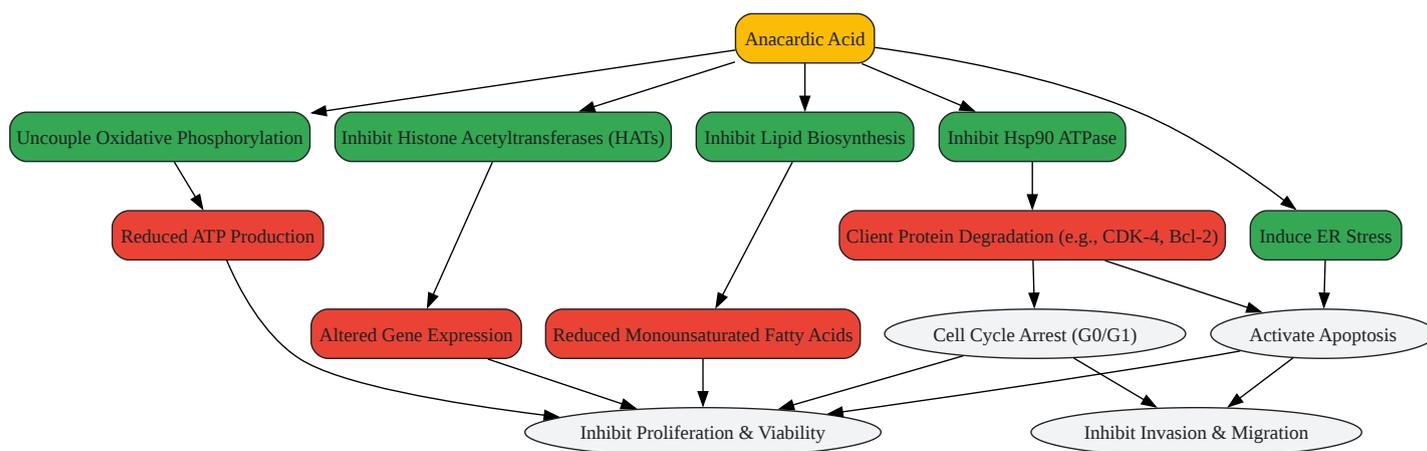
Detailed Experimental Context & Protocols

The IC50 values are derived from specific experimental conditions. Here are the methodologies and contexts for key data.

- **Cell Viability Assays (MTT):** The IC50 values for breast cancer cell lines were determined using the **MTT assay**, a colorimetric method that measures the activity of mitochondrial enzymes in living cells. Cells were treated with various concentrations of **anacardic acid** for **48 hours** before the assay was performed [5] [1] [2].
- **Proliferation Assay (dsDNA):** To corroborate the MTT findings, a parallel **dsDNA quantification assay** was used as an index of cell proliferation, which confirmed the anti-proliferative effects of **anacardic acid** [1].
- **Key Findings on Breast Cancer Models:**
 - **Anacardic acid** is effective against both estrogen receptor-positive (MCF-7) and triple-negative breast cancer cells, though with varying potency [1] [6].
 - Treatment leads to **G0/G1 phase cell cycle arrest** and induces **apoptosis** (programmed cell death) in TNBC cells like MDA-MB-231 [5].
 - It also suppresses **cell invasion and migration**, key steps in metastasis, as shown by Transwell and wound healing assays [5].

Mechanisms of Action and Pathways

Anacardic acid exerts its anticancer effects through multiple biological pathways, which explains its impact on cell viability.



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Anacardic Acid's Multimodal Anticancer Mechanism

Research Implications and Considerations

For researchers, several key points emerge from the data:

- **Promising Selectivity:** A very promising finding is that a formulated version of **anacardic acid** showed **high selectivity for cancer cells (HCT-116, HL-60) over non-tumoral cells (L-929)**, with no detectable IC50 in the latter at the tested concentrations [3]. This suggests a potential therapeutic window.
- **Metabolic Targeting:** Integrated metabolomics and transcriptomics studies indicate that **anacardic acid** disrupts critical metabolic pathways in cancer cells, including the **pentose phosphate pathway, glutathione metabolism, and the citric acid (TCA) cycle** [1] [2]. This positions it as a "mitocan" or mitochondria-targeting agent.
- **Influence of Formulation:** The **high hydrophobicity** of **anacardic acid** presents a challenge for administration. Research into delivery systems, such as **sodium hyaluronate microcapsules**, is

ongoing to improve its bioavailability and antitumor selectivity [3].

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